

Comparative Guide: Corrosion Resistance Characterization of Semi-Bright Nickel Layers

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Compound of Interest

Compound Name: *Hex-3-yne-1,6-diol*

CAS No.: *85655-98-7*

Cat. No.: *B1605650*

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Executive Summary: The "Duplex" Defense System

In the engineering of decorative and protective coatings—specifically for automotive and aerospace applications—Semi-Bright Nickel (SB-Ni) is not merely an aesthetic underlayer; it is the functional barrier in the "Duplex Nickel" system.

Unlike its counterpart, Bright Nickel (B-Ni), which utilizes organic brighteners containing sulfur to achieve leveling and reflectivity, SB-Ni is engineered to be sulfur-free (<0.005%). This chemical distinction creates a critical electrochemical potential difference.^[1] When used together, the sulfur-rich B-Ni layer acts as a sacrificial anode, forcing corrosion to spread laterally rather than pitting vertically through the SB-Ni layer to the substrate.

This guide objectively compares SB-Ni against its alternatives and details the two industry-standard validation protocols: the STEP Test (ASTM B764) for quantitative potential analysis and the CASS Test (ASTM B368) for accelerated environmental simulation.

Mechanistic Foundation: The Galvanic Couple

To understand testing protocols, one must first understand the mechanism of failure. The protection offered by SB-Ni is defined by the Simultaneous Thickness and Electrochemical Potential (STEP) principle.^[2]

The Sulfur-Potential Relationship

The inclusion of sulfur in nickel deposits lowers the electronegativity, making the layer more active (anodic).

- Bright Nickel: High Sulfur (>0.04%)

Anodic (Corrodes first).^[3]

- Semi-Bright Nickel: Low Sulfur (<0.005%)

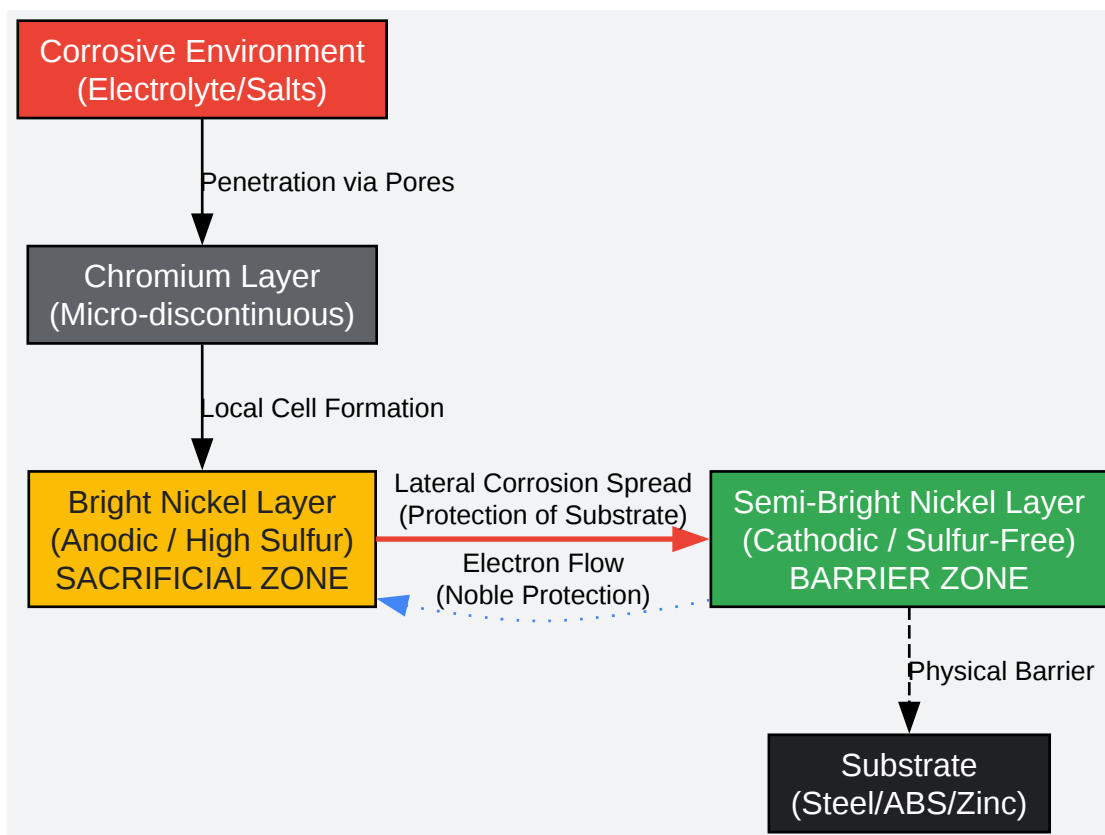
Cathodic/Noble (Protected).^[3]

This potential difference (

) drives the corrosion current sideways, protecting the base metal.

Visualization: Duplex Nickel Corrosion Mechanism

The following diagram illustrates the electron flow and sacrificial protection mechanism in a standard Chrome/Nickel stack.



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Fig 1. Cross-sectional mechanism of Duplex Nickel corrosion. The potential difference forces the Bright Nickel to corrode laterally, sparing the Semi-Bright layer.[4]

Comparative Analysis: SB-Ni vs. Alternatives

The following table synthesizes experimental data comparing Semi-Bright Nickel with Bright Nickel and High-Sulfur Strike Nickel.

Feature	Semi-Bright Nickel (SB-Ni)	Bright Nickel (B-Ni)	High-Sulfur Nickel Strike
Primary Function	Corrosion Barrier (Noble)	Aesthetics/Leveling (Sacrificial)	Adhesion/Potential Booster
Sulfur Content	< 0.005%	> 0.04%	0.10% - 0.20%
Microstructure	Columnar (Vertical grains)	Lamellar (Horizontal layers)	Fine-grained / Stressed
Electrochemical Potential	Reference (0 mV)	-100 to -150 mV (Active)	-180 to -220 mV (Very Active)
Ductility	High	Low (Brittle due to Sulfur)	Low
Internal Stress	Tensile (Low)	Compressive or Tensile (High)	High Tensile

Field Insight: In high-performance applications (e.g., exterior automotive trim), a single layer of Bright Nickel is insufficient. Experimental data confirms that without the SB-Ni underlayer, corrosion penetrates to the steel substrate 300-500% faster under CASS conditions.

Protocol 1: The STEP Test (ASTM B764)

Type: Quantitative / Electrochemical Purpose: To verify the potential difference (

) and thickness of layers.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The STEP test (Simultaneous Thickness and Electrochemical Potential) is the "gold standard" for R&D. It uses a coulometric method where the coating is anodically stripped at a constant current. The voltage changes as the stripping front moves from one layer to the next.

Experimental Workflow



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Fig 2.[1][3] Workflow for ASTM B764 STEP Testing.

Detailed Methodology

- Preparation: Isolate a test area (typically 3.2 mm diameter) using a rubber gasket. The surface must be activated to prevent impedance artifacts.
- Electrolyte: Use a standard stripping solution (typically dilute HCl with specific additives to maintain 100% anodic efficiency).
- Electrolysis: Apply a constant anodic current (e.g., 25 mA).
- Measurement: Monitor the potential () vs. time ().
 - Phase 1: Bright Nickel dissolves. Potential is stable at .
 - Transition: As B-Ni is depleted, potential rises sharply to .
 - Phase 2: Semi-Bright Nickel dissolves.[7]
- Calculation:
 - Thickness: Derived from time () using Faraday's Law, assuming 100% efficiency and known density.
 - STEP (): The difference in plateau voltages: .

Pass Criteria:

- Automotive Standard:

(typically 120–140 mV).
- Thickness Ratio: SB-Ni should comprise 60–70% of the total nickel thickness.[\[2\]](#)[\[3\]](#)

Protocol 2: CASS Testing (ASTM B368)

Type: Qualitative / Accelerated Weathering Purpose: To simulate severe road environments (salt + copper + acidity).

While STEP gives numbers, CASS (Copper-Accelerated Acetic Acid-Salt Spray) gives visual proof of performance. It is roughly 10x more aggressive than standard Neutral Salt Spray (ASTM B117).

Methodology

- Solution Preparation:
 - Salt: 5 parts NaCl to 95 parts ASTM Type IV water.
 - Copper: Add 0.25 g/L Copper Chloride ().
 - Acidity: Adjust pH to 3.1–3.3 using Glacial Acetic Acid.
- Chamber Conditions:
 - Temperature: 49°C ± 1°C (120°F).[\[8\]](#)
 - Fog Collection: 1.0–2.0 mL/hr per 80 cm².
- Duration:
 - Standard cycles: 24h, 48h, or up to 96h for high-end exterior parts.
- Evaluation:

- Inspect for "Green Rust" (Nickel corrosion) vs. "Red Rust" (Substrate failure).
- Success: In a Duplex system, you should see superficial micropitting (haze) on the Bright Nickel but zero penetration to the substrate.

Conclusion & Recommendations

For researchers developing corrosion-resistant plating systems, the Semi-Bright Nickel layer is the critical control point.

- Trust but Verify: Do not rely solely on bath chemistry (sulfur-free additives). Decomposition products can introduce sulfur over time.[\[1\]](#)[\[9\]](#)
- Routine STEP Testing: Implement ASTM B764 as a daily or weekly process control. A drop in below 100 mV is an early warning of bath contamination before field failures occur.
- Layer Ratio: Maintain the SB-Ni layer at

of the total nickel stack to ensure the "barrier" is physically robust enough to withstand the lateral corrosion propagation.

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